Technical Guide: Leptin (22-56) in Neuroendocrine Signaling

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Compound of Interest	
Compound Name:	*183598-56-3*
CAS No.:	*183598-56-3*
Cat. No.:	*B612622*

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Introduction & Mechanism of Action

Leptin (22-56) is a bioactive peptide fragment corresponding to the N-terminal loop and Helix A region of the full-length human leptin protein (167 amino acids). Unlike full-length leptin, which is a 16 kDa adipokine, this 35-amino acid peptide (MW: ~3950.55 Da) represents a minimal functional domain capable of crossing the blood-brain barrier (BBB) more efficiently in specific vectors and retaining specific receptor-binding capabilities.

Physiological Relevance

While full-length leptin regulates energy homeostasis by binding to the Ob-R (Leptin Receptor) in the hypothalamus, Leptin (22-56) has been identified as an active agonist fragment.[1][2]

- In Vivo: It acutely and reversibly inhibits food intake when administered intracerebroventricularly (ICV) in rats, mimicking the satiety effect of the native hormone.
- In Vitro: It induces depolarization of paraventricular nucleus (PVN) neurons and stimulates proliferation in specific peripheral cell lines (e.g., myometrium).

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Signaling Pathway

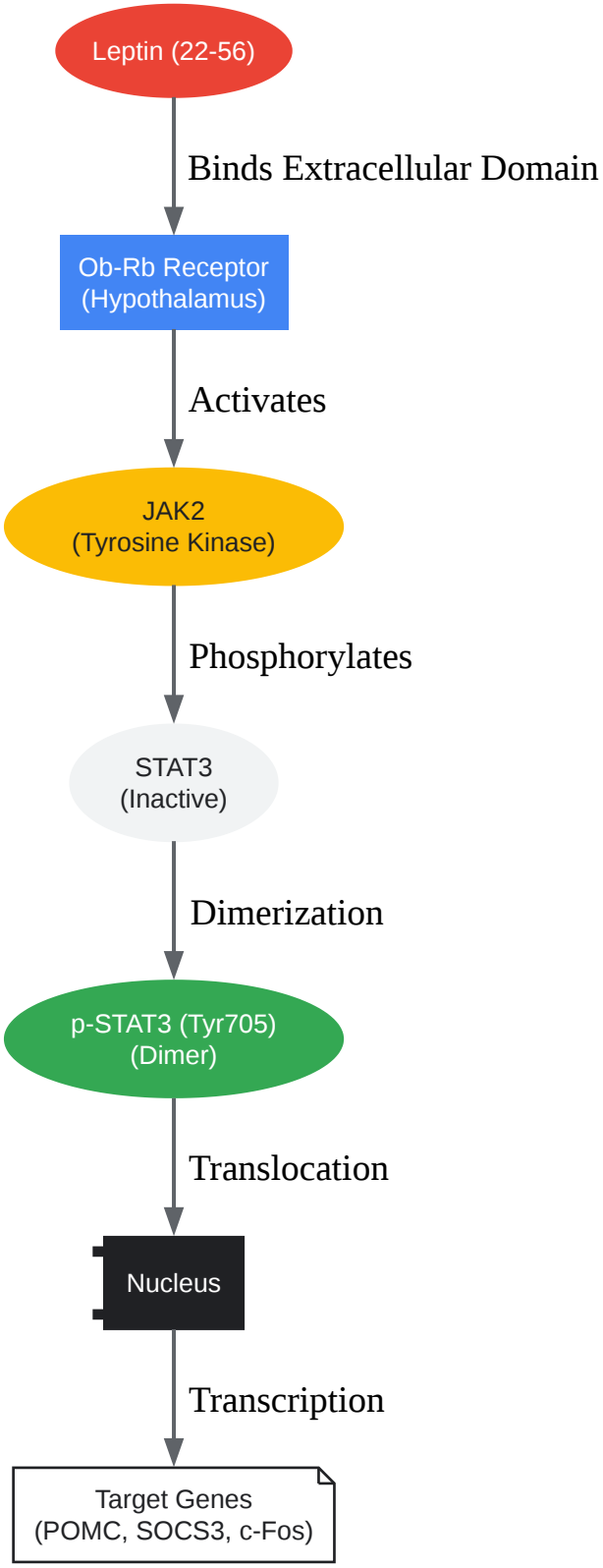
Leptin (22-56) functions by interacting with the extracellular domain of the Ob-Rb (Long form Leptin Receptor). This interaction triggers a conformational change that activates the associated JAK2 (Janus Kinase 2).[3]

- Receptor Dimerization/Activation: Peptide binding stabilizes Ob-Rb dimers.
- JAK2 Autophosphorylation: Trans-phosphorylation of JAK2.
- STAT3 Recruitment: Phosphorylated JAK2 creates a docking site (Tyr1138) for STAT3.
- Nuclear Translocation: pSTAT3 dimerizes and translocates to the nucleus to drive expression of anorexigenic peptides (POMC) and SOCS3 (negative feedback).[4][5]

Pathway Visualization

The following diagram illustrates the signal transduction cascade activated by Leptin (22-56).

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Figure 1: Signal transduction pathway of Leptin (22-56) via the JAK2/STAT3 axis.

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Preparation & Handling

Peptides are labile and prone to aggregation. Strict adherence to reconstitution protocols is required to ensure bioavailability.

Physicochemical Properties

Property	Detail
Sequence	VPIQKVQDDTKTLIKTIVTRINDISHTQSVSSKQK
Molecular Weight	~3950.6 Da
Solubility	Soluble in water/saline (often requires pH adjustment or DMSO aid)
Appearance	Lyophilized White Powder

Reconstitution Protocol

Critical Step: Do not add water directly to the peptide if the quantity is large (>1 mg) without checking solubility. Hydrophobic regions in the 22-56 sequence can cause gelation.

- Equilibration: Allow the lyophilized vial to warm to room temperature (RT) for 20 minutes before opening to prevent condensation.
- Solvent Choice:
  - Preferred:10% DMSO in sterile water or PBS.
  - Alternative: Sterile 0.1M Acetic Acid (if basic residues cause solubility issues), followed by dilution.
- Step-by-Step Dissolution:
  - Add pure DMSO to the vial to dissolve the peptide to a high concentration (e.g., 10 mg/mL). Vortex gently.

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- Slowly add the aqueous buffer (PBS, pH 7.4) to the desired working concentration (e.g., 1 mg/mL).
- Note: The final DMSO concentration should be <1% for cell culture and <5-10% for specific in vivo routes (verify vehicle tolerance).

- Storage: Aliquot immediately into freeze-thaw resistant tubes. Store at -80°C. Avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol A: In Vivo Intracerebrovascular (ICV) Administration (Rat)

Objective: To assess the anorexigenic (satiety) effect of Leptin (22-56).[2] Reference Grounding: Based on methods established by Samson et al. (1996).[6][7]

Materials:

- Male Sprague-Dawley rats (250-300g).
- Stereotaxic frame.
- Guide cannula (23-gauge).[8]
- Leptin (22-56) stock (reconstituted in artificial CSF or Saline).

Workflow:

- Cannulation: Implant a 23-gauge stainless steel guide cannula into the lateral cerebral ventricle (Coordinates: 0.8 mm posterior to bregma, 1.4 mm lateral, 3.5 mm ventral). Allow 7 days for recovery.
- Fasting: Deprive rats of food (but not water) for 24 hours prior to testing to induce a hunger baseline.
- Administration:

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- Inject 0.1 - 10 µg of Leptin (22-56) in a total volume of 2-5 µL artificial CSF (aCSF).
- Control group receives vehicle (aCSF) only.

- Measurement:
  - Provide pre-weighed food pellets immediately post-injection.
  - Measure food intake at 30 min, 1 hr, 2 hr, and 4 hr intervals.
- Data Analysis: Calculate cumulative food intake (g). A significant reduction compared to vehicle indicates agonist activity.

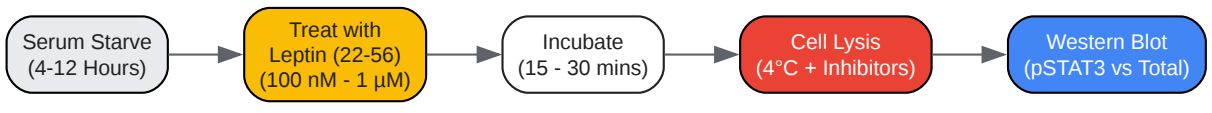
Protocol B: In Vitro STAT3 Phosphorylation Assay (Western Blot)

Objective: To validate receptor activation in Ob-Rb expressing cells (e.g., Hypothalamic neuronal lines or transfected CHO/HEK cells).

Materials:

- Cell Line: GT1-7 (hypothalamic) or HEK293-ObRb.
- Lysis Buffer: RIPA buffer + Protease/Phosphatase Inhibitor Cocktail (Critical: Sodium Orthovanadate).
- Antibodies: Anti-pSTAT3 (Tyr705) and Anti-Total STAT3.

Step-by-Step Workflow:



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Figure 2: Experimental workflow for detecting STAT3 phosphorylation.

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- Seeding: Plate cells in 6-well plates (approx.

  cells/well).
- Starvation: Replace media with serum-free media for 4–12 hours to reduce basal STAT3 phosphorylation.
- Treatment:
  - Add Leptin (22-56) at concentrations ranging from 10 nM to 1 µM.
  - Include a Positive Control (Full-length Leptin, 100 ng/mL) and Negative Control (Vehicle).
  - Incubate for 15–30 minutes at 37°C. (Note: STAT3 phosphorylation is rapid and transient).
- Harvesting:
  - Place plates on ice.
  - Wash 2x with ice-cold PBS.
  - Lyse immediately with cold RIPA buffer containing phosphatase inhibitors.
- Immunoblotting:
  - Resolve 20-30 µg protein on 10% SDS-PAGE.
  - Blot for pSTAT3 (Tyr705) first.
  - Strip and re-probe for Total STAT3 to normalize loading.

Data Interpretation & Troubleshooting

Expected Results

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Assay	Readout	Interpretation
In Vivo (Feeding)	Food Intake (g)	Decrease in cumulative intake vs. vehicle (Agonist effect).
Western Blot	Band Density	Strong band at ~88 kDa (pSTAT3) in treated lanes; weak/absent in vehicle.
Patch Clamp	Membrane Potential	Depolarization of membrane potential in PVN neurons.

Troubleshooting Guide

- Issue: No pSTAT3 signal.
  - Cause: Phosphatase activity. Fix: Ensure Sodium Orthovanadate is fresh and added to lysis buffer immediately before use. Keep lysates cold.
  - Cause: Transient signal missed. Fix: Test shorter time points (5, 10, 15 mins).
- Issue: Peptide precipitation.
  - Cause: pH near isoelectric point or high concentration in aqueous buffer. Fix: Re-dissolve in 100% DMSO first, then dilute.

References

- Samson, W. K., et al. (1996).[6] "Leptin fragment 22-56, but not 57-92, reduces food intake in the rat." Endocrinology, 137(11), 5182–5185.
- Powis, J. E., et al. (1998).[6] "Leptin depolarizes rat hypothalamic paraventricular nucleus neurons."[7] American Journal of Physiology-Regulatory, Integrative and Comparative Physiology, 274(5), R1468–R1472.
- Niv-Spector, L., et al. (2005). "Identification of the hydrophobic strand in the A-B loop of leptin as major binding site III." Biochemical Journal, 391(Pt 2), 221–230.
- MedChemExpress. "Leptin (22-56), human - Product Information & Solubility." [9]

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Sources

- 1. medchemexpress.com [medchemexpress.com]
- 2. journals.physiology.org [journals.physiology.org]
- 3. Leptin signaling and leptin resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 4. commerce.bio-rad.com [commerce.bio-rad.com]
- 5. Leptin: a description of its intriguing biology. A review. Part I [scielo.org.mx]
- 6. peptide.com [peptide.com]
- 7. Leptin (22-56) (human) peptide [novoprolabs.com]
- 8. uniprot.org [uniprot.org]
- 9. medchemexpress.com [medchemexpress.com]
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